

Technical Guide: Ethyl 5-oxo-5-(4-pyridyl)valerate (CAS: 25370-47-2)

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Compound of Interest

Compound Name: Ethyl 5-oxo-5-(4-pyridyl)valerate

Cat. No.: B1327841

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document summarizes the publicly available information on **Ethyl 5-oxo-5-(4-pyridyl)valerate**. Due to a significant lack of detailed experimental and biological data in the scientific literature and public databases, this guide provides a foundational overview rather than an in-depth technical whitepaper. The experimental protocols and detailed biological activity data requested could not be retrieved from public sources.

Core Compound Information

Ethyl 5-oxo-5-(4-pyridyl)valerate is a chemical compound classified as a ketone and an ester, featuring a pyridine ring. Its chemical structure suggests potential applications as an intermediate in organic synthesis, particularly in the preparation of more complex molecules with potential biological activity.

Table 1: Physicochemical Properties

Property	Value	Source
CAS Number	25370-47-2	Chemical Supplier Catalogs
Molecular Formula	C ₁₂ H ₁₅ NO ₃	ChemicalBook[1]
Molecular Weight	221.25 g/mol	ChemicalBook[1]
Purity	Typically ≥97%	CymitQuimica[2]
InChI Key	RWJSAYWXFAUJIN- UHFFFAOYSA-N	CymitQuimica[2]

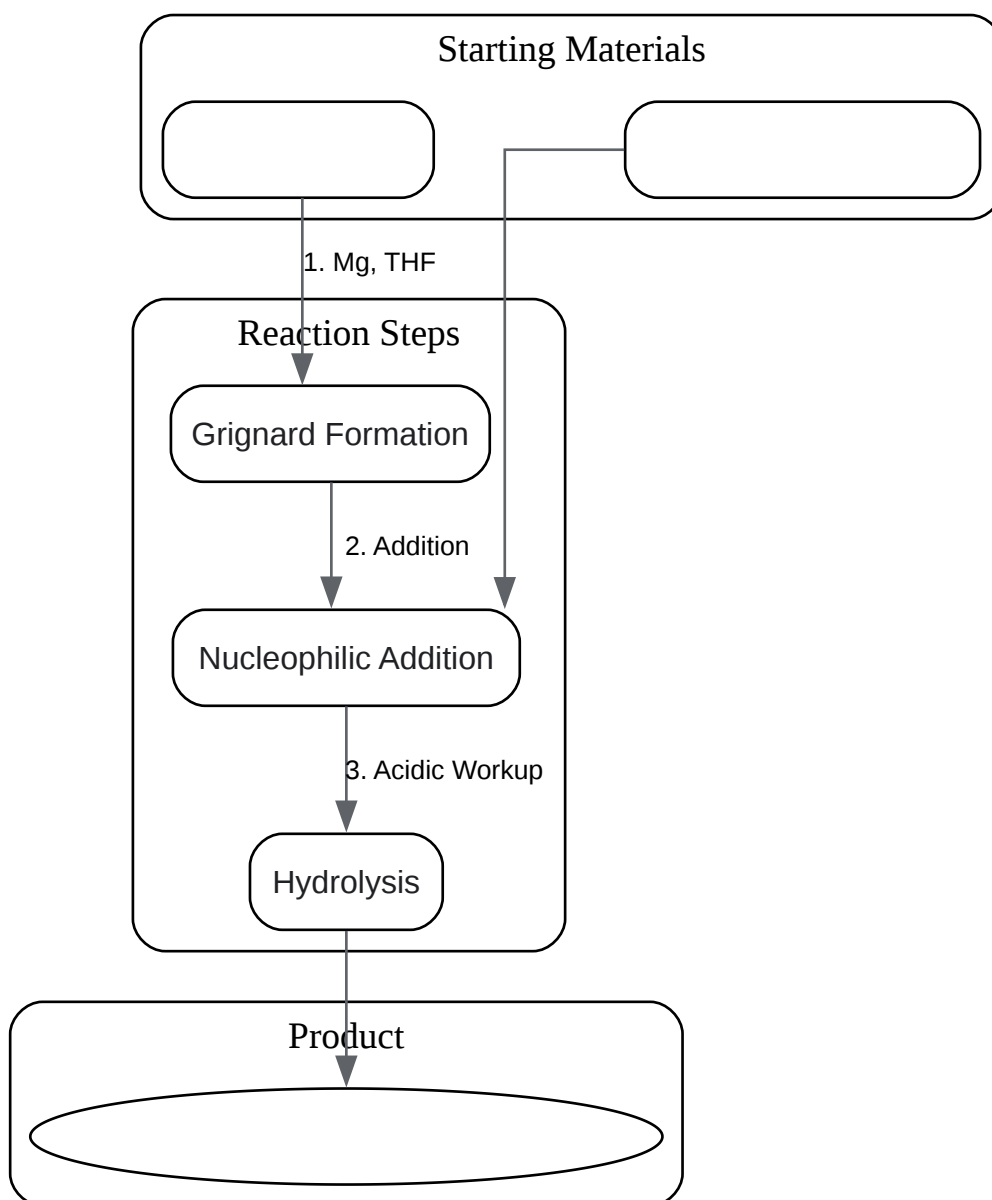
Synthesis and Spectroscopic Data

Detailed, peer-reviewed experimental protocols for the synthesis of **Ethyl 5-oxo-5-(4-pyridyl)valerate** are not readily available in the public domain. However, based on its structure, plausible synthetic routes can be proposed.

Postulated Synthetic Pathways

One potential synthetic approach could involve the Friedel-Crafts acylation of pyridine with a derivative of glutaric acid. Another possibility is the reaction of a 4-pyridyl organometallic reagent with a suitable five-carbon electrophile containing an ester group.

A generalized workflow for a potential synthesis is outlined below. It is crucial to note that this is a theoretical pathway and has not been experimentally validated from the available literature.



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Caption: Postulated Grignard reaction pathway for the synthesis of **Ethyl 5-oxo-5-(4-pyridyl)valerate**.

Analytical Data

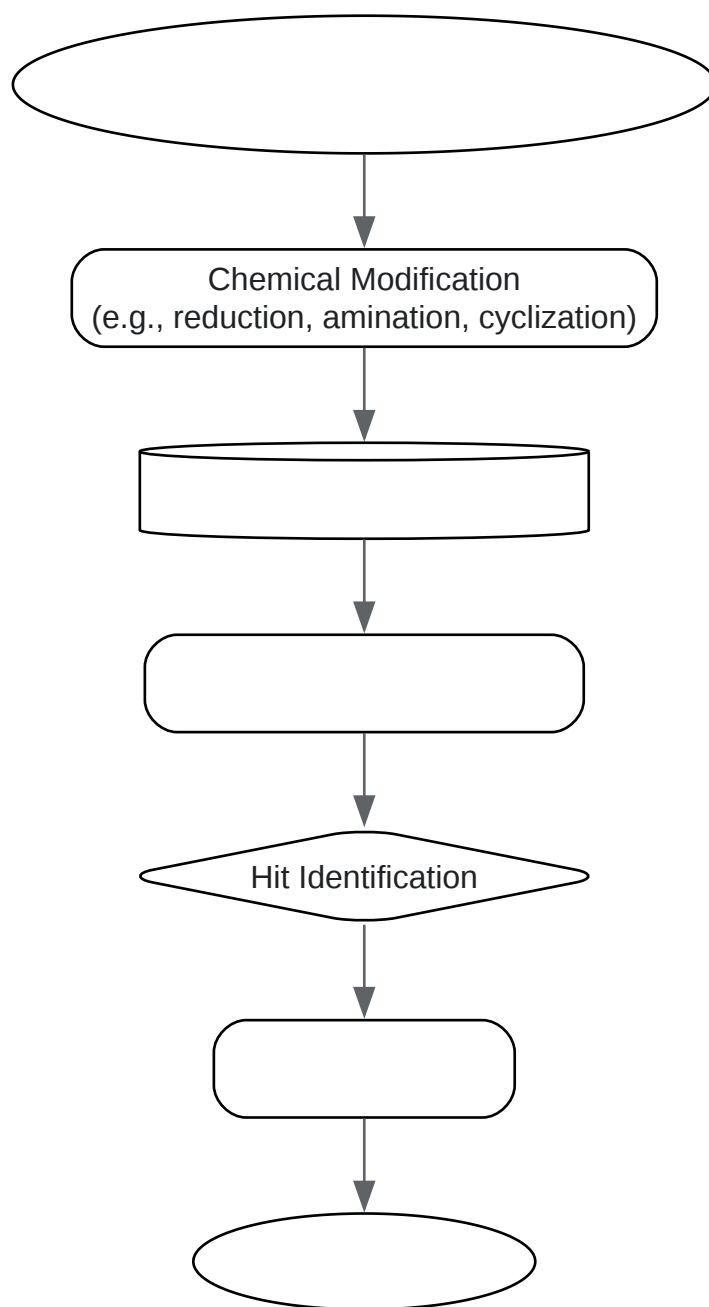
No specific spectroscopic data (NMR, IR, MS) for **Ethyl 5-oxo-5-(4-pyridyl)valerate** has been found in the searched scientific literature or databases. For research purposes, this data would need to be generated experimentally upon synthesis and purification of the compound.

Biological Activity and Drug Development Potential

There is currently no published research detailing the biological activity, mechanism of action, or involvement in any signaling pathways for **Ethyl 5-oxo-5-(4-pyridyl)valerate**.

However, the 4-acylpyridine moiety is present in various biologically active molecules. Compounds containing this scaffold have been investigated for a range of therapeutic applications. The biological context of related structures suggests that **Ethyl 5-oxo-5-(4-pyridyl)valerate** could serve as a building block for the synthesis of novel compounds with potential pharmacological activities.

The logical relationship for investigating the potential of this compound in a drug discovery context is presented below.



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Caption: A conceptual workflow for the utilization of **Ethyl 5-oxo-5-(4-pyridyl)valerate** in a drug discovery program.

Conclusion

Ethyl 5-oxo-5-(4-pyridyl)valerate is a chemical intermediate with limited publicly available data. While its basic physicochemical properties are known from supplier information, there is a

significant gap in the scientific literature regarding its synthesis, analytical characterization, and biological activity. For researchers and drug development professionals, this compound represents a starting point for the synthesis of novel chemical entities. Any investigation into its potential applications would require de novo synthesis, full analytical characterization, and comprehensive biological screening.

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References

- 1. researchgate.net [researchgate.net]
- 2. Synthesis and structure-activity relationships of 4-pyridones as potential antimalarials - PubMed [pubmed.ncbi.nlm.nih.gov]
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